

# Cfm 1571 Hydrochloride: A Technical Guide to its In Vitro Activity

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## Compound of Interest

Compound Name: Cfm 1571 hydrochloride

Cat. No.: B571468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro pharmacological profile of **Cfm 1571 hydrochloride**, a stimulator of the nitric oxide receptor, soluble guanylate cyclase (sGC). The information presented herein is intended for research, scientific, and drug development professionals.

## Quantitative Bioactivity of Cfm 1571 Hydrochloride

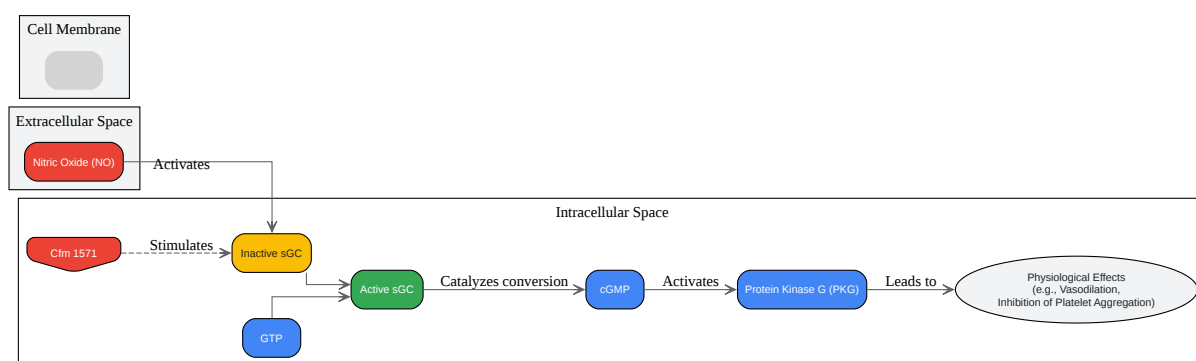
**Cfm 1571 hydrochloride** has been characterized by its dual activity as a stimulator of sGC and an inhibitor of platelet aggregation. The key quantitative metrics for these activities, the EC50 and IC50 values, are summarized in the table below.

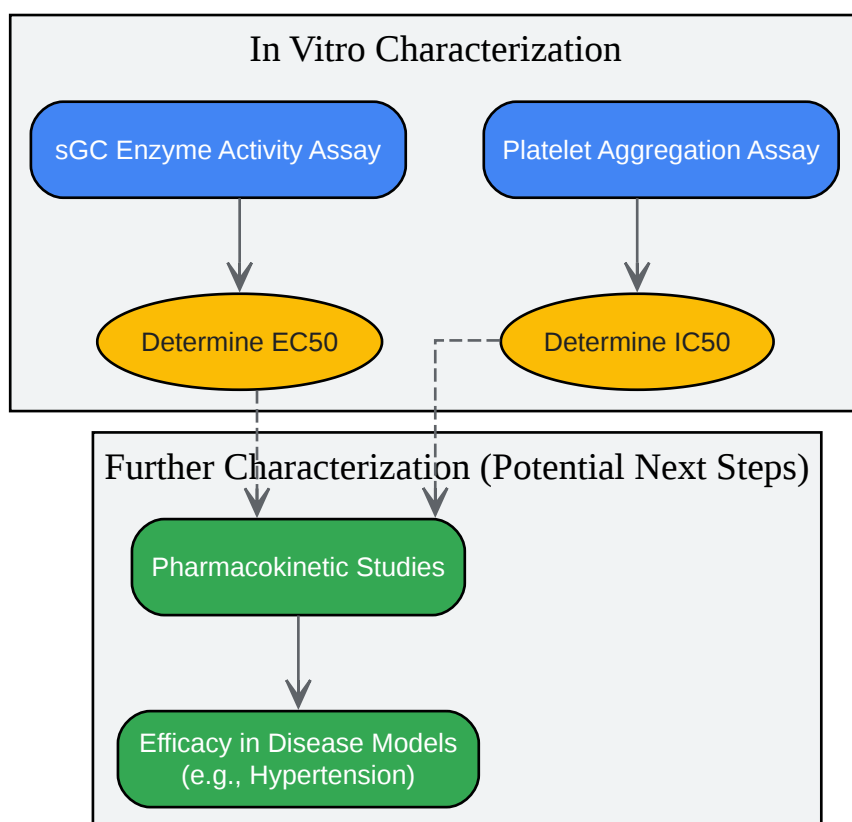
Parameter	Value (µM)	Description
EC50	5.49[1][2][3][4]	The concentration of Cfm 1571 hydrochloride that produces a half-maximal activation of soluble guanylate cyclase (sGC).
IC50	2.84[1][2][3][4]	The concentration of Cfm 1571 hydrochloride that causes a half-maximal inhibition of collagen-stimulated platelet aggregation.

## Mechanism of Action: Soluble Guanylate Cyclase (sGC) Stimulation

**Cfm 1571 hydrochloride** exerts its primary pharmacological effect through the direct stimulation of soluble guanylate cyclase (sGC), a key enzyme in the nitric oxide (NO) signaling pathway.[3] sGC is a heterodimeric protein that, upon activation, catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). cGMP acts as a second messenger, mediating a variety of physiological responses, including smooth muscle relaxation, vasodilation, and inhibition of platelet aggregation.

The following diagram illustrates the signaling pathway of sGC and the role of Cfm 1571.





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